

# degradation half-life famoxadone different soil types

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Famoxadone

CAS No.: 131807-57-3

Cat. No.: S588098

Get Quote

## Famoxadone Half-Life Across Different Environments

The table below summarizes the experimental half-life data for **famoxadone** found in the search results:

Environment / Condition	Half-Life (DT50)	Key Factors & Notes
Loam Soil (Aerobic)	35 days [1]	Persistence was higher compared to other tested soils [1].
Other Soils (Aerobic, unspecified texture)	< 30 days [1]	Most tested soils showed lower persistence than loam [1].
Sandy Loam Soil (Watermelon field)	5.5 days [2]	Field dissipation study; faster degradation likely due to environmental factors [2].
Water	< 30 days [1]	Tested at a fivefold dose; low persistence [1].
Watermelon Leaf	9.7 days [2]	Represents dissipation on plant surfaces [2].

## Stereoselective Degradation in Soil

**Famoxadone** is a chiral molecule, meaning it has two enantiomers (R- and S-forms) that can degrade at different rates in the environment. The following table compares their half-lives under different conditions, demonstrating that the R-enantiomer degrades faster than the S-enantiomer in aerobic soils [3].

Condition	Soil Type	Half-Life (R-Famoxadone)	Half-Life (S-Famoxadone)	Enantioselective?
Aerobic	Various (3 tested)	46.2 - 126 days [3]	Longer than R-enantiomer	Yes, R-famoxadone degrades faster [3]
Anaerobic	Various (3 tested)	62.4 - 147 days [3]	Similar to R-enantiomer	No, degradation is non-enantioselective [3]

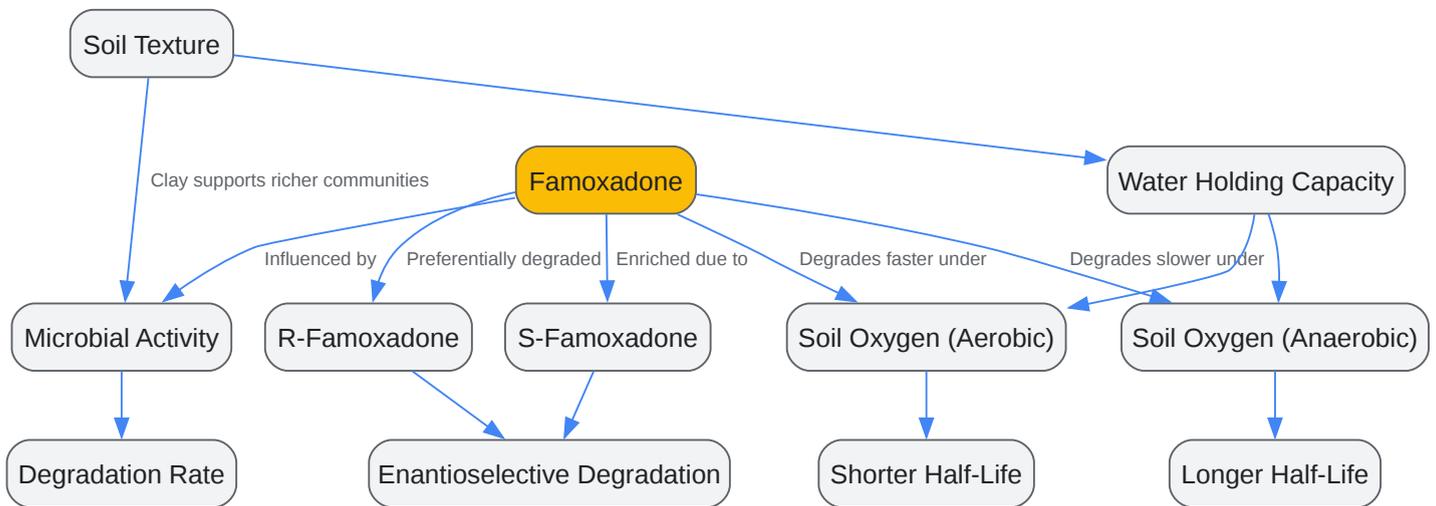
## Detailed Experimental Protocols

To ensure the reliability and reproducibility of the data, here is a summary of the key methodological details from the cited studies.

- Analytical Method:** The primary method for detecting **famoxadone** and its metabolites in soil and water was **Ultra-High Performance Liquid Chromatography coupled to Orbitrap Mass Spectrometry (UHPLC-Orbitrap-MS)** [1]. Another study on watermelon used **HPLC with a UV detector (HPLC-UVD)** [2].
- Study Setup:** For soil studies, the plant protection product **Equation Pro** (which contains **famoxadone**) was administered to soil samples. Studies were often conducted at both the **normal recommended dose and a double dose** to understand dissipation kinetics under different scenarios [1]. Field studies involved monitoring residues until harvest [2].
- Metabolite Identification:** The research tracked not just **famoxadone**, but also its primary metabolites, including **IN-KF015**, **IN-JS940**, and **IN-MN467**. The concentration of these metabolites increased as the parent compound degraded, with IN-JS940 being the most prominent in both water and soil [1].

## Key Influencing Factors & Mechanisms

The degradation of **famoxadone** is not solely dependent on soil texture; it is a complex process influenced by several interconnected factors, as illustrated below. The diagram outlines the primary pathways and influencing factors.



[Click to download full resolution via product page](#)

### Famoxadone Degradation Pathways & Key Influencers

The diagram shows that the core process is driven by microbial activity and oxygen levels. Here are the details behind these factors:

- **Soil Microbial Community:** The structure and abundance of soil microorganisms are heavily influenced by **soil texture**. Clay-rich soils, for instance, have been shown to support richer and more diverse microbial communities, which can directly impact the breakdown of pesticides [4].
- **Oxygen Availability (Aerobic vs. Anaerobic):** **Famoxadone** degrades more rapidly under **aerobic conditions** than under anaerobic conditions [3]. Soil texture affects oxygen availability by influencing water holding capacity and gas exchange.
- **Enantioselectivity:** The faster degradation of the R-enantiomer under aerobic conditions is a key mechanism. This means that the environmental residue becomes enriched with the S-enantiomer over time, which is crucial to note because the two enantiomers have different toxicological profiles. The R-enantiomer is significantly more toxic to certain aquatic organisms like algae, daphnia, and zebrafish [3].

## Conclusion

In summary, the degradation half-life of **famoxadone** is highly variable. In field conditions, it can be as short as **5.5 days**, while in controlled laboratory settings, it may persist for over **100 days**, depending on the soil type and oxygen conditions [1] [2] [3]. The key takeaways for researchers are:

- **Soil texture** (e.g., loam vs. sandy loam) is a significant factor, with finer textures like loam potentially increasing persistence [1] [2].
- **Aerobic conditions** significantly enhance degradation compared to anaerobic conditions [3].
- **Enantioselective degradation** occurs, leading to a change in the composition of the residue over time, which must be considered for accurate environmental risk assessment due to the differing toxicity of the enantiomers [3].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Residues and Dissipation Kinetics of Famoxadone and Its ... [pubmed.ncbi.nlm.nih.gov]
2. Famoxadone residue and dissipation in watermelon and soil [pubmed.ncbi.nlm.nih.gov]
3. Chiral Fungicide Famoxadone: Stereoselective Bioactivity, ... [pubmed.ncbi.nlm.nih.gov]
4. Effects of soil texture on microbial community composition and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [degradation half-life famoxadone different soil types]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b588098#degradation-half-life-famoxadone-different-soil-types>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)